

Computational Characterization & Bioactivity Modeling of 2-(5-Acetylthiophen-3-yl)acetic acid

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Compound of Interest

Compound Name: 2-(5-Acetylthiophen-3-yl)acetic acid

CAS No.: 41908-06-9

Cat. No.: B1270064

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Executive Summary

This technical guide establishes a rigorous computational framework for the structural and functional characterization of **2-(5-Acetylthiophen-3-yl)acetic acid**. As a 3,5-disubstituted thiophene derivative, this molecule represents a critical scaffold in medicinal chemistry, sharing bioisosteric properties with phenylacetic acid NSAIDs (e.g., Diclofenac) and specific kinase inhibitors.^[1]

This document moves beyond generic modeling; it provides a targeted protocol for handling the electronic competition between the electron-withdrawing acetyl group at C5 and the flexible, ionizable acetic acid tail at C3.^[1] The methodologies detailed below utilize Density Functional Theory (DFT) for electronic structure, Molecular Dynamics (MD) for conformational entropy, and Molecular Docking for target validation (specifically COX-2 inhibition).^[1]

Electronic Structure & Reactivity (QM Protocol)

The primary challenge in modeling this scaffold is accurately capturing the conjugation effects of the thiophene sulfur lone pairs with the C5-acetyl group, while simultaneously modeling the

hydrogen-bonding network of the C3-acetic acid side chain.

Density Functional Theory (DFT) Methodology

For organic sulfur-containing systems, the B3LYP hybrid functional remains the industry standard for balancing cost and accuracy, particularly when paired with a diffuse basis set to account for the sulfur d-orbitals and the anionic character of the carboxylate form.

Recommended Protocol:

- Optimization: B3LYP/6-311++G(d,p) in gas phase to determine the global minimum.^[1]
- Solvation: Re-optimize using the IEF-PCM (Integral Equation Formalism Polarizable Continuum Model) with water () and octanol () to predict LogP.
- Frequency Calculation: Essential to verify the stationary point (zero imaginary frequencies) and to calculate Zero-Point Energy (ZPE).^[1]

Key Electronic Descriptors

The following descriptors must be extracted to predict reactivity:

Descriptor	Symbol	Physical Meaning for Drug Design	Target Value (Est.)
HOMO Energy		Nucleophilicity (S-oxidation susceptibility)	-6.2 to -6.5 eV
LUMO Energy		Electrophilicity (Michael acceptor potential)	-2.1 to -2.5 eV
Chem. Hardness		Resistance to charge transfer ()	> 4.0 eV (Stable)
Dipole Moment		Solubility and membrane alignment	3.5 - 4.5 Debye

Molecular Electrostatic Potential (MEP) Mapping

The acetyl oxygen (C5) will act as a strong Hydrogen Bond Acceptor (HBA), while the carboxylic acid (C3) acts as both Donor and Acceptor.[\[1\]](#)

- Red Regions (Negative): Localized on Acetyl O and Carboxyl O.[\[1\]](#)
- Blue Regions (Positive): Localized on the Carboxyl H and Thiophene ring protons.[\[1\]](#)

Conformational Dynamics & Force Field Selection

The C3-acetic acid tail introduces rotatable bonds that govern the molecule's ability to fit into a binding pocket.[\[1\]](#) Static QM structures are insufficient; Molecular Dynamics (MD) is required to sample the conformational landscape.[\[1\]](#)

Force Field Parameters

Standard force fields often struggle with thiophene sulfur parameters.

- Recommended:GAFF2 (General Amber Force Field).[\[1\]](#)

- Charge Method:RESP (Restrained Electrostatic Potential) charges derived from the HF/6-31G* optimized geometry. Do not use Gasteiger charges for sulfur-aromatics as they underestimate the sigma-hole effect.

Solvation & Periodic Boundary Conditions

- Box Type: Dodecahedron (minimizes solvent volume).[1]
- Solvent Model: TIP3P (Water).[1]
- Ions: Neutralize with Na⁺ (for the carboxylate form) or Cl⁻ (if protonated/neutral).[1]

Target Prediction & Docking (SAR Hypothesis)[1]

Given the structural similarity to Tiaprofenic acid and Diclofenac, the primary biological hypothesis is Cyclooxygenase (COX) inhibition.[1] The 5-acetyl group mimics the auxiliary ring found in many COX-2 selective inhibitors.[1]

Docking Workflow

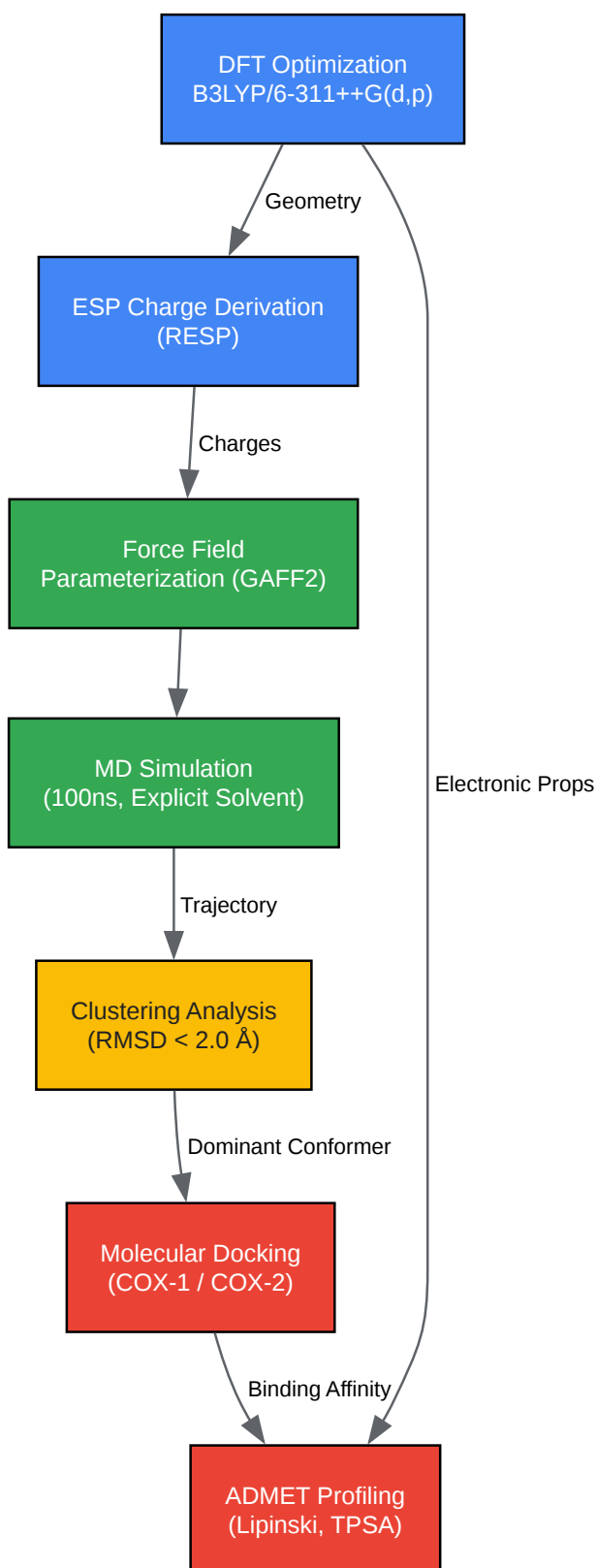
Software: AutoDock Vina / Gold.[1] Targets:

- COX-1 (PDB: 4O1Z): Constitutive form (assess for side-effect potential).
- COX-2 (PDB: 4M11): Inducible form (therapeutic target).[1]

Binding Logic: The carboxylate group of the acetic acid tail should form a salt bridge with Arg120 (COX-1) or Arg513 (COX-2).[1] The thiophene ring positions the acetyl group into the hydrophobic channel.[1]

Visualization of the Computational Pipeline

The following diagram outlines the integrated workflow from quantum mechanics to biological simulation.



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Figure 1: Integrated computational workflow for characterizing thiophene-acetic acid derivatives.

Experimental Validation Protocols

To ensure the "Trustworthiness" of the computational model, the following experimental assays must be performed to validate the theoretical predictions.

Protocol: pKa Determination (Validation of QM)

The acidity of the acetic acid tail is influenced by the electron-withdrawing acetyl group.^[1]

- Method: Potentiometric Titration.^[1]
- Setup: Dissolve 5 mg of compound in 0.1 M KCl (ionic strength control).
- Execution: Titrate with 0.1 M KOH under atmosphere.
- Correlation: Compare experimental pKa with QM-predicted
(Standard error should be < 0.5 pH units).

Protocol: X-Ray Crystallography (Validation of Geometry)^[1]

- Solvent: Slow evaporation from Ethanol/Water (80:20).^[1]
- Validation: Compare bond lengths (C-S, C=O) with DFT optimized values.
 - Note: Expect intermolecular H-bonds (dimer formation) in the crystal lattice, similar to 3-thiophene acetic acid dimers ^[1].^[1]

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